

# Application Notes and Protocols: Intraperitoneal Administration of Gaboxadol in Mice

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## Compound of Interest

Compound Name: Gaboxadol hydrochloride

Cat. No.: B122055

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These application notes provide a comprehensive overview of the intraperitoneal (IP) administration of Gaboxadol (also known as THIP) in mice, including its mechanism of action, dosage guidelines derived from published research, and a detailed experimental protocol.

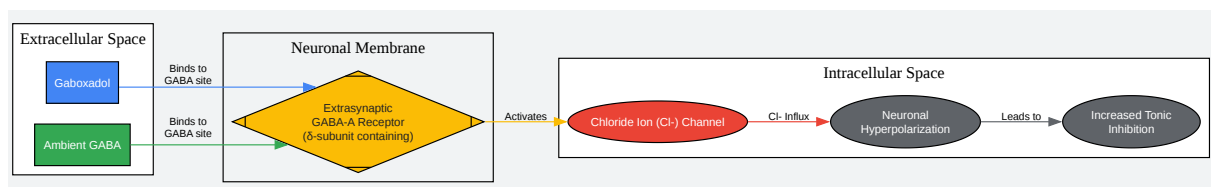
## Introduction

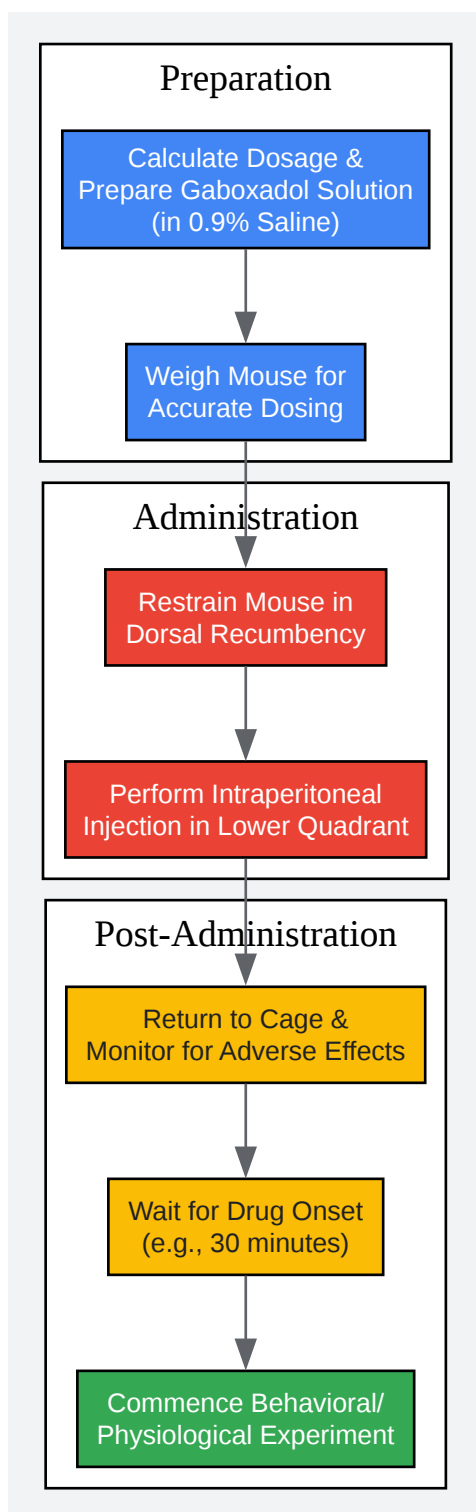
Gaboxadol is a potent and selective agonist of the  $\gamma$ -aminobutyric acid type A (GABAA) receptor.[1] It preferentially acts on extrasynaptic  $\delta$  subunit-containing GABAA receptors, which mediate tonic inhibition, a continuous and steady inhibitory conductance that regulates neuronal excitability.[1][2][3] Unlike benzodiazepines, which are positive allosteric modulators of GABAA receptors, Gaboxadol directly binds to the same site as GABA.[1] This unique mechanism of action has made it a valuable tool in neuroscience research to probe the function of extrasynaptic GABAergic signaling in various physiological and pathological states, including sleep, anxiety, and neurodevelopmental disorders.[2][4]

## Mechanism of Action

Gaboxadol acts as a direct agonist at the GABA binding site on GABAA receptors.[5] Its high affinity for extrasynaptic  $\alpha 4\beta\delta$  and  $\alpha 6\beta\delta$  subunit-containing GABAA receptors allows it to enhance tonic inhibition in brain regions where these receptors are expressed, such as the thalamus and dentate gyrus.[2][3] This potentiation of tonic inhibition leads to a general

dampening of neuronal excitability, which underlies its sedative, hypnotic, and analgesic effects.<sup>[1][3]</sup>





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